

Technical Guide to the Safe Handling of 2-(4-Chlorophenoxy)acetonitrile

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)acetonitrile

Cat. No.: B1347151

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-(4-Chlorophenoxy)acetonitrile**, a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

2-(4-Chlorophenoxy)acetonitrile is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3

Table 2: Hazard and Precautionary Statements

Code	Statement
Hazard Statements	
H302	Harmful if swallowed.[1]
H311	Toxic in contact with skin.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H331	Toxic if inhaled.
H335	May cause respiratory irritation.
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
P264	Wash skin thoroughly after handling.[1][2]
P270	Do not eat, drink or smoke when using this product.[1][2]
P271	Use only outdoors or in a well-ventilated area.[1][2]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][2][3]
P301 + P316	IF SWALLOWED: Get emergency medical help immediately.[2]
P302 + P352	IF ON SKIN: Wash with plenty of water.[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P316	Get emergency medical help immediately.[2]

P330	Rinse mouth.[1][2]
P361 + P364	Take off immediately all contaminated clothing and wash it before reuse.[2]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2][4]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-(4-Chlorophenoxy)acetonitrile** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₆ ClNO
Molecular Weight	167.59 g/mol
Appearance	White to light yellow to light orange powder/solid
Melting Point	45-49 °C
Boiling Point	279.7°C at 760 mmHg
Flash Point	123.0 ± 20.4 °C
Density	1.2 ± 0.1 g/cm ³

Experimental Protocols: Safe Handling Procedures

While detailed experimental protocols for the toxicological studies are not publicly available, this section outlines the standard operating procedures for the safe handling of **2-(4-Chlorophenoxy)acetonitrile** in a laboratory setting.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling this compound.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]
Skin Protection	Wear fire/flammable resistant and impervious clothing. [2] Wear protective gloves. The glove material has to be impermeable and resistant to the product.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a filter type appropriate for organic vapors and particulates. [2]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are close to the workstation location.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols.[\[1\]](#) Use non-sparking tools.[\[1\]](#) Prevent fire caused by electrostatic discharge.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#) Store apart from foodstuff containers or incompatible materials.[\[1\]](#) Store locked up.[\[2\]](#)[\[4\]](#)

Incompatible Materials

Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

Emergency Procedures

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing.[1][2] Get medical help immediately.
Skin Contact	Take off immediately all contaminated clothing. [2] Wash with plenty of water.[1] Get medical help immediately.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] Get medical help immediately.
Ingestion	Rinse mouth.[1][2] Get emergency medical help immediately.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: May produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas in a fire.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment.[6] Evacuate unnecessary personnel.

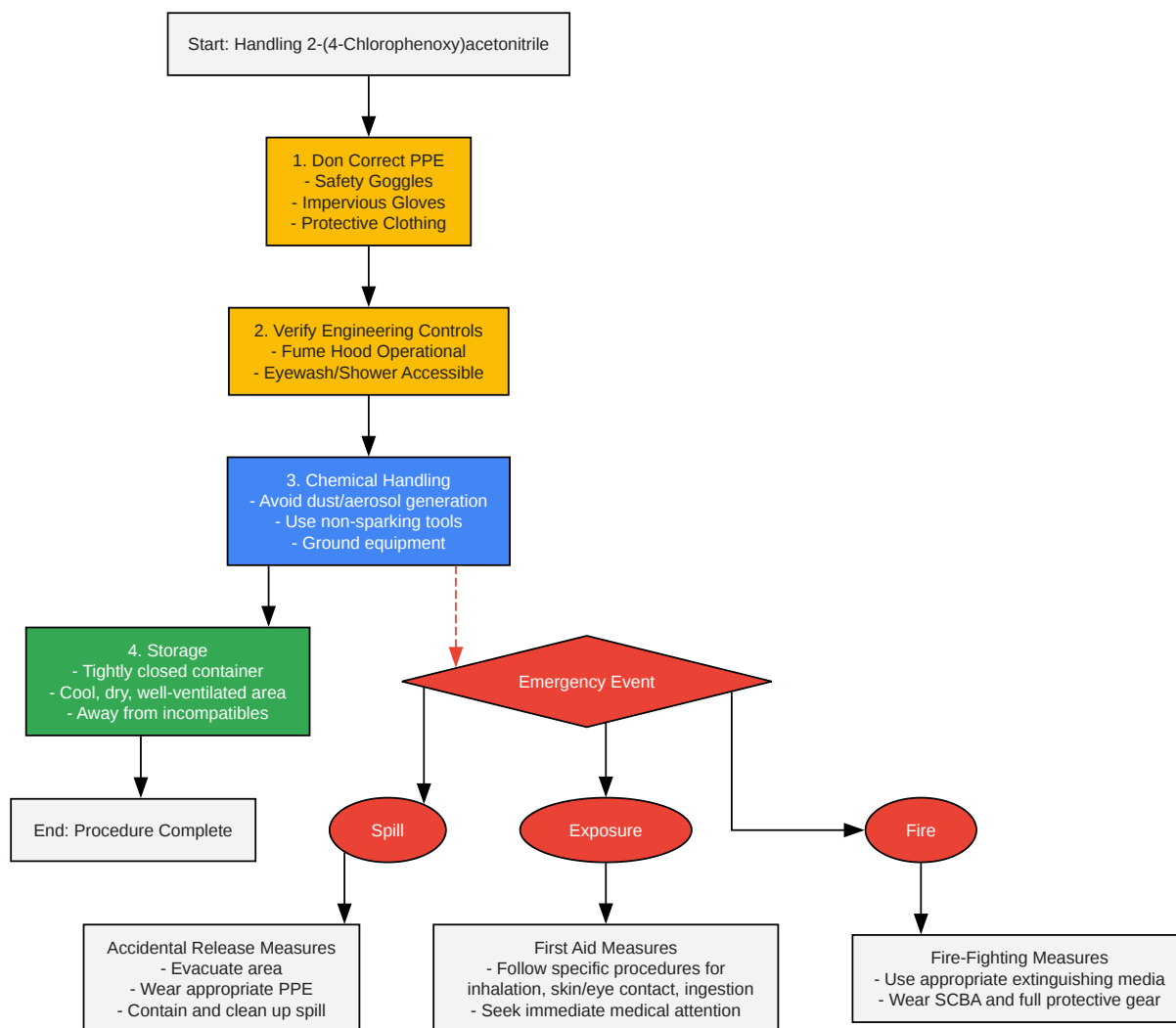
- Environmental Precautions: Do not let this chemical enter the environment.
- Containment and Cleaning: Sweep up and shovel into suitable containers for disposal.[6]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[1] Do not release into the environment.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-(4-Chlorophenoxy)acetonitrile**.



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Caption: Workflow for Safe Handling and Emergency Response.

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